

Application Note & Protocol: A Practical Two-Step Synthesis of 4-Cyclopropylpyrrolidin-2-one

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Compound of Interest

Compound Name: 4-Cyclopropylpyrrolidin-2-one

Cat. No.: B148583

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Introduction

The cyclopropyl moiety is a highly sought-after structural motif in medicinal chemistry. Its unique conformational rigidity and electronic properties can impart favorable pharmacological characteristics, including enhanced potency, metabolic stability, and reduced off-target effects. The pyrrolidin-2-one (γ -lactam) scaffold is also a cornerstone of many biologically active compounds. The fusion of these two pharmacophores in **4-Cyclopropylpyrrolidin-2-one** presents a valuable building block for the development of novel therapeutics. This application note provides a detailed, two-step protocol for the synthesis of **4-Cyclopropylpyrrolidin-2-one**, designed for researchers and scientists in drug development and organic synthesis. The described methodology is robust, scalable, and utilizes commercially available starting materials.

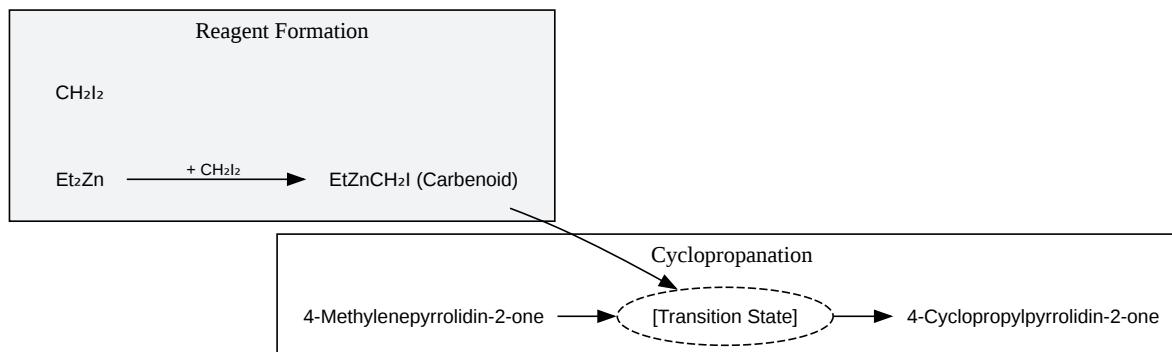
Synthetic Strategy: A Two-Step Approach

The synthesis of **4-Cyclopropylpyrrolidin-2-one** is achieved through a two-step sequence, commencing with the readily available 4-(iodomethyl)pyrrolidin-2-one. The overarching strategy involves:

- Elimination: Formation of an exocyclic double bond via base-induced elimination of hydrogen iodide from 4-(iodomethyl)pyrrolidin-2-one to yield the intermediate, 4-methylenepyrrolidin-2-one.

- Cyclopropanation: Subsequent stereospecific conversion of the alkene intermediate to the desired cyclopropyl group using a Simmons-Smith reaction.[1][2]

This approach was selected for its reliability and the commercial availability of the starting material.



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References

- 1. organicreactions.org [organicreactions.org]
- 2. Simmons–Smith reaction - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
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